

Physical properties of (2-Bromoethyl)cyclohexane (boiling point, density)

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Compound of Interest

Compound Name: (2-Bromoethyl)cyclohexane

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Technical Guide: Physical Properties of (2-Bromoethyl)cyclohexane

This technical guide provides an in-depth overview of the key physical properties of **(2-Bromoethyl)cyclohexane**, specifically its boiling point and density. This document is intended for researchers, scientists, and professionals in the field of drug development who require accurate physical data and detailed experimental protocols for handling and characterizing this compound.

Core Physical Properties

(2-Bromoethyl)cyclohexane is a colorless to pale yellow liquid. A summary of its key quantitative physical properties is presented below.

Data Presentation

Physical Property	Value	Conditions
Boiling Point	212 °C	at 760 mmHg
70-71 °C	at 6 mmHg[1][2]	
Density	1.215 g/cm ³	Not Specified
1.221 g/cm ³	Not Specified[1][2]	

Experimental Protocols

Accurate determination of physical properties is crucial for the synthesis, purification, and application of chemical compounds. The following sections detail the standard experimental methodologies for determining the boiling point and density of a liquid such as **(2-Bromoethyl)cyclohexane**.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^{[3][4]} The capillary method is a common and reliable technique for determining the boiling point of small quantities of liquid.

Apparatus:

- Thiele tube or oil bath^[3]
- Thermometer
- Small test tube (fusion tube)
- Capillary tube, sealed at one end
- Heating source (e.g., Bunsen burner)
- Liquid paraffin or other suitable high-boiling liquid

Procedure:

- Sample Preparation: Fill the small test tube with approximately 2-3 mL of **(2-Bromoethyl)cyclohexane**.^[5]
- Capillary Insertion: Place the capillary tube, with its sealed end facing upwards, into the test tube containing the liquid sample.^[3]
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band or thread. The bulb of the thermometer should be level with the bottom of the test tube.

- Heating: Immerse the assembly into the Thiele tube or oil bath, ensuring that the heating liquid level is above the level of the sample but below the opening of the test tube.[3]
- Observation: Gently heat the side arm of the Thiele tube.[3] As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Boiling Point Determination: Continue heating until a rapid and continuous stream of bubbles is observed. At this point, remove the heat source. The temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is the boiling point of the substance. [3]
- Recording: Record the temperature. It is advisable to repeat the measurement to ensure accuracy.

Determination of Density (Pycnometer Method)

The density of a substance is its mass per unit volume. A pycnometer, or specific gravity bottle, is a piece of glassware designed to measure the density of a liquid with high precision.

Apparatus:

- Pycnometer with a ground glass stopper containing a capillary hole
- Analytical balance
- Distilled water (or other reference liquid of known density)
- Thermostatic bath (optional, for high precision)

Procedure:

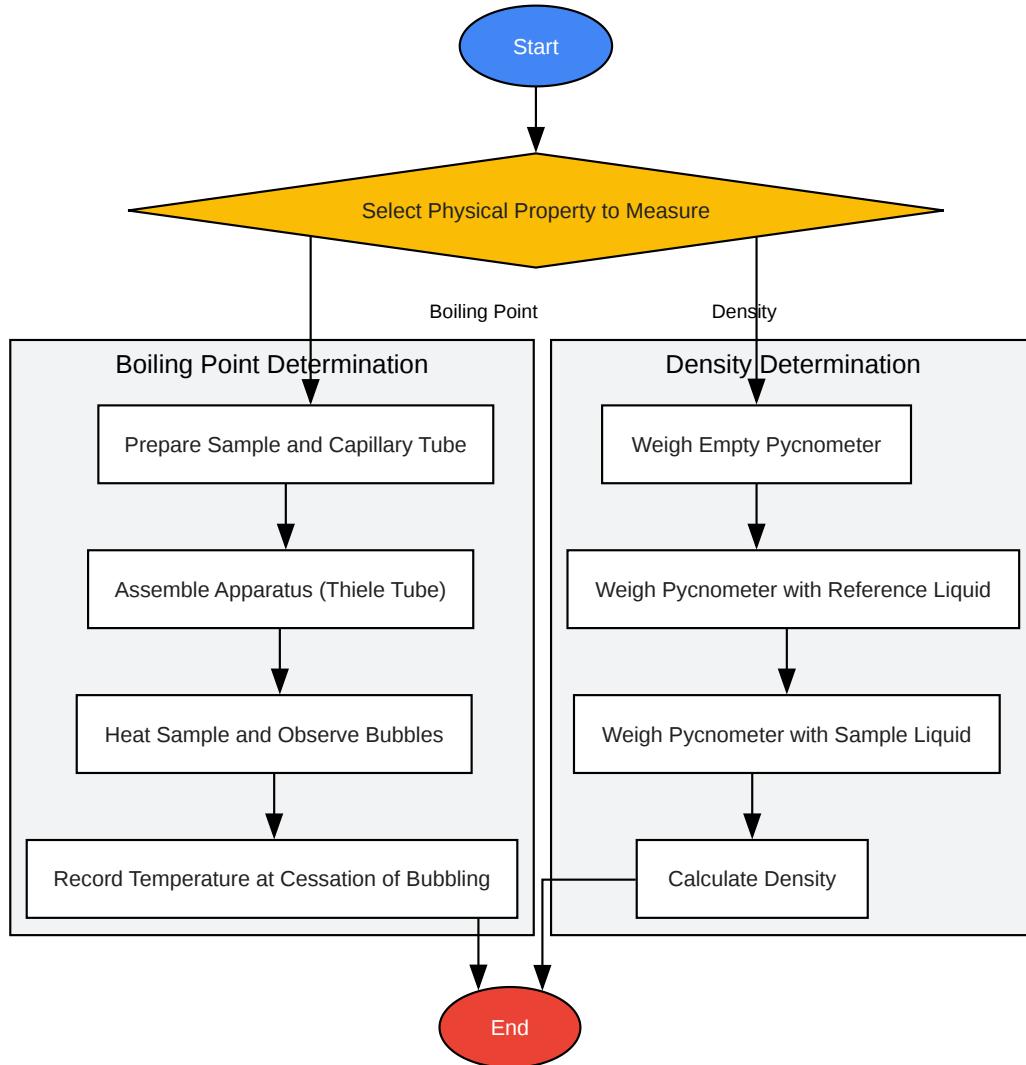
- Mass of Empty Pycnometer: Thoroughly clean and dry the pycnometer and its stopper. Weigh the empty pycnometer on an analytical balance and record this mass (m_0).[6]
- Mass of Pycnometer with Reference Liquid: Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper, allowing excess water to exit through the capillary. Carefully dry the exterior of the pycnometer and weigh it. Record this mass (m_1).

- Mass of Pycnometer with Sample Liquid: Empty and dry the pycnometer. Fill it with **(2-Bromoethyl)cyclohexane**, following the same procedure as with the distilled water. Weigh the filled pycnometer and record this mass (m_2).
- Temperature Control: For highest accuracy, all weighings should be performed at a constant, known temperature. A thermostatic bath can be used to equilibrate the pycnometer and its contents.[\[7\]](#)
- Calculation:
 - Mass of water (m_{water}) = $m_1 - m_0$
 - Mass of **(2-Bromoethyl)cyclohexane** (m_{sample}) = $m_2 - m_0$
 - Volume of the pycnometer (V) = $m_{\text{water}} / \rho_{\text{water}}$ (where ρ_{water} is the known density of water at the experimental temperature)
 - Density of **(2-Bromoethyl)cyclohexane** (ρ_{sample}) = m_{sample} / V

Mandatory Visualization

The following diagram illustrates the general workflow for the experimental determination of the physical properties of **(2-Bromoethyl)cyclohexane**.

Experimental Workflow for Physical Property Determination

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Caption: Workflow for determining boiling point and density.

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